

# Application Note: Determination of MGK 264 Residues in Soil by Gas Chromatography

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## Compound of Interest

Compound Name: Mgc 264

Cat. No.: B1676571

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## Introduction

**MGK 264** (N-octyl bicycloheptene dicarboximide) is a widely used synergist in pesticide formulations, enhancing the efficacy of active ingredients like pyrethrins and pyrethroids.[1] Due to its persistence in the environment, with a soil half-life that can be quite long, monitoring its residue levels in soil is crucial for environmental risk assessment.[1] This application note provides a detailed protocol for the analysis of **MGK 264** residues in soil samples using gas chromatography (GC) coupled with a nitrogen-phosphorus detector (NPD) or an electron capture detector (ECD), both of which are suitable for the analysis of nitrogen-containing compounds and halogenated compounds, respectively. While liquid chromatography-tandem mass spectrometry (LC-MS/MS) is also a common technique for **MGK 264** analysis, particularly in water samples, GC offers a robust and sensitive alternative for soil matrices.[2][3][4]

## Principle

This method involves the extraction of **MGK 264** from soil samples using an organic solvent, followed by a cleanup step to remove interfering co-extractives. The final extract is then analyzed by gas chromatography for separation and quantification.

## Experimental Protocol

### 1. Sample Preparation: Extraction and Cleanup

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is employed for the extraction and cleanup of **MGK 264** from soil samples.[5]

- Extraction:
  - Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
  - Add 10 mL of acetonitrile to the tube.
  - For recovery assessment, spike the sample with a known concentration of **MGK 264** standard solution at this stage.
  - Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO<sub>4</sub>, 1 g NaCl, 1 g sodium citrate tribasic dihydrate, and 0.5 g sodium citrate sesquihydrate).
  - Immediately cap and shake the tube vigorously for 1 minute.
  - Centrifuge the tube at 4000 rpm for 5 minutes.
- Cleanup (Dispersive Solid-Phase Extraction - dSPE):
  - Transfer a 1 mL aliquot of the supernatant (acetonitrile layer) to a 2 mL dSPE tube containing a suitable sorbent mixture (e.g., 150 mg MgSO<sub>4</sub>, 50 mg Primary Secondary Amine - PSA, and 50 mg C18).
  - Vortex the dSPE tube for 30 seconds.
  - Centrifuge at 10,000 rpm for 2 minutes.
  - The resulting supernatant is the final extract for GC analysis.

## 2. Instrumental Analysis: Gas Chromatography (GC)

The analysis is performed on a gas chromatograph equipped with either a Nitrogen-Phosphorus Detector (NPD) or an Electron Capture Detector (ECD).

- GC Conditions:

- Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent).
- Injector Temperature: 250 °C.
- Injection Mode: Splitless.
- Injection Volume: 1 µL.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:
  - Initial temperature: 80 °C, hold for 1 minute.
  - Ramp 1: 20 °C/min to 200 °C.
  - Ramp 2: 5 °C/min to 280 °C, hold for 5 minutes.
- Detector Temperature:
  - NPD: 300 °C.
  - ECD: 300 °C.

### 3. Calibration

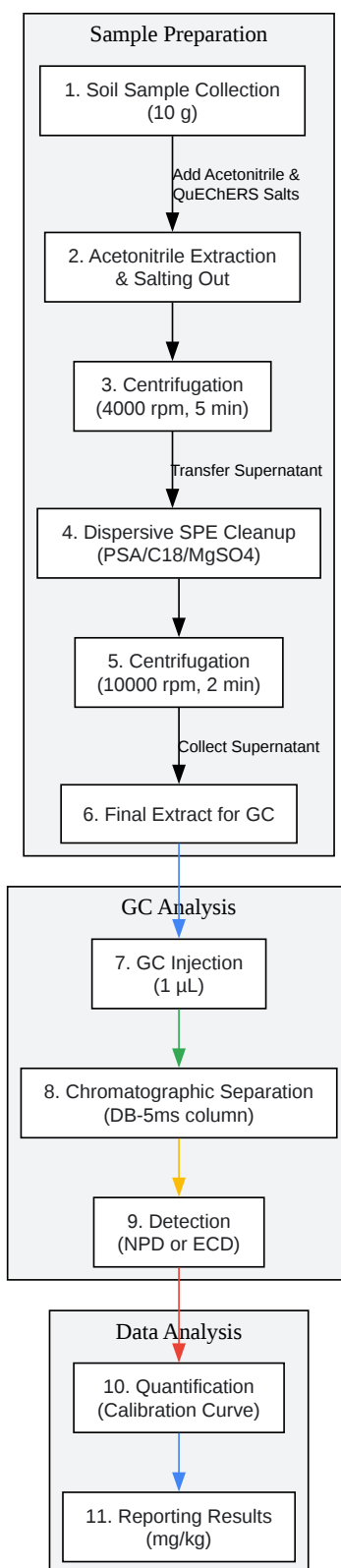
A multi-level calibration curve is prepared using standard solutions of **MGK 264** in a suitable solvent (e.g., ethyl acetate) at concentrations ranging from 0.01 to 1.0 µg/mL. The calibration curve is generated by plotting the peak area against the concentration of the standards.

## Data Presentation

The following table summarizes the expected performance data for the analysis of **MGK 264** in soil using the described GC method. These values are representative and may vary depending on the specific instrumentation and matrix characteristics.

Parameter	Value
Limit of Detection (LOD)	0.01 mg/kg
Limit of Quantitation (LOQ)	0.03 mg/kg
Linearity ( $R^2$ )	> 0.995
Recovery (at 0.1 mg/kg)	85 - 105%
Relative Standard Deviation (RSD)	< 15%

## Experimental Workflow Diagram



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Caption: Workflow for **MGK 264** residue analysis in soil.

## Conclusion

The described gas chromatography method provides a reliable and sensitive approach for the determination of **MGK 264** residues in soil. The use of a modified QuEChERS protocol for sample preparation ensures effective extraction and cleanup, leading to accurate and reproducible results. This application note serves as a comprehensive guide for researchers and scientists involved in pesticide residue analysis and environmental monitoring.

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